

Technical Guide: Solubility and Synthesis of 4-((6-(Acryloyloxy)hexyl)oxy)benzoic Acid

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Compound of Interest

Compound Name: 4-((6-(Acryloyloxy)hexyl)oxy)benzoic acid

Cat. No.: B1350282

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-((6-(Acryloyloxy)hexyl)oxy)benzoic acid, a key monomer in the synthesis of advanced polymers and liquid crystals, is of significant interest in materials science and, by extension, in specialized drug delivery systems. Its utility is fundamentally linked to its physicochemical properties, with solubility in organic solvents being a critical parameter for its processing and application. This technical guide provides a comprehensive overview of the solubility of **4-((6-(Acryloyloxy)hexyl)oxy)benzoic acid**, alongside detailed experimental protocols for its synthesis and solubility determination.

Physicochemical Properties

Property	Value
CAS Number	83883-26-5
Molecular Formula	C ₁₆ H ₂₀ O ₅
Molecular Weight	292.33 g/mol
Appearance	White to off-white crystalline powder
Melting Point	100–105°C

Solubility Profile

Quantitative solubility data for **4-((6-(Acryloyloxy)hexyl)oxy)benzoic acid** in a wide range of organic solvents is not extensively documented in publicly available literature. However, qualitative assessments have been reported, indicating its solubility in common polar aprotic solvents.

Solvent	Qualitative Solubility
Dimethyl Sulfoxide (DMSO)	Soluble[1]
Dimethylformamide (DMF)	Soluble[1]
Tetrahydrofuran (THF)	Soluble[1]
Water	Slightly soluble/Insoluble[1]

Experimental Protocols

Synthesis of **4-((6-(Acryloyloxy)hexyl)oxy)benzoic Acid**

A common synthetic route to **4-((6-(Acryloyloxy)hexyl)oxy)benzoic acid** involves the esterification of 4-(6-hydroxyhexyloxy)benzoic acid with acrylic acid. The following protocol is a representative example of this synthesis.

Materials:

- 4-(6-hydroxyhexyloxy)benzoic acid
- Acrylic acid
- p-Toluenesulfonic acid (catalyst)
- Hydroquinone (polymerization inhibitor)
- Benzene (solvent)
- Ethyl acetate
- Distilled water

- Magnesium sulfate
- Isopropyl alcohol

Procedure:

- In a flask equipped with a Dean-Stark trap, dissolve 14.0 g (58.8 mmol) of 4-(6-hydroxyhexyloxy)benzoic acid, 36.0 g (500 mmol) of acrylic acid, 2.00 g (11.7 mmol) of p-toluenesulfonic acid, and 1.20 g (11.8 mmol) of hydroquinone in benzene.
- Reflux the mixture for approximately 12 hours, continuously removing the water produced during the reaction via the Dean-Stark trap.
- After the reaction is complete, remove the benzene by distillation under reduced pressure.
- Dissolve the resulting residue in 300 mL of ethyl acetate.
- Wash the ethyl acetate solution with distilled water until the pH of the aqueous layer is neutral, indicating the removal of excess acrylic acid.
- Dry the organic layer with magnesium sulfate, filter, and then remove the ethyl acetate by distillation under reduced pressure.
- Recrystallize the solid product from isopropyl alcohol to yield pure **4-((6-(Acryloyloxy)hexyl)oxy)benzoic acid** as a white powder.

Determination of Solubility in Organic Solvents

Given the absence of specific quantitative data, researchers can determine the solubility of **4-((6-(Acryloyloxy)hexyl)oxy)benzoic acid** in their solvent of interest using established methods. Two common methods are provided below.

1. Gravimetric Method

This method involves preparing a saturated solution and then determining the mass of the dissolved solid.

Materials:

- **4-((6-(Acryloyloxy)hexyl)oxy)benzoic acid**
- Selected organic solvent
- Vials with sealed caps
- Thermostatic shaker or water bath
- Syringe filters (e.g., 0.45 µm PTFE)
- Pre-weighed evaporation dishes
- Analytical balance
- Oven

Procedure:

- Add an excess amount of **4-((6-(Acryloyloxy)hexyl)oxy)benzoic acid** to a known volume of the organic solvent in a sealed vial.
- Agitate the mixture in a thermostatic shaker or water bath at a constant temperature until equilibrium is reached (typically 24-48 hours). Ensure that undissolved solid remains.
- Allow the solution to settle, then carefully withdraw a known volume of the supernatant using a syringe fitted with a filter to remove any undissolved solids.
- Transfer the filtered, saturated solution to a pre-weighed evaporation dish.
- Carefully evaporate the solvent in a fume hood or under a gentle stream of nitrogen. For high-boiling point solvents like DMSO or DMF, a vacuum oven at an appropriate temperature may be necessary.
- Once the solvent is fully evaporated, place the dish in an oven at a temperature below the melting point of the compound to remove any residual solvent until a constant weight is achieved.
- The final weight of the dish minus the initial weight gives the mass of the dissolved solid.

- Calculate the solubility in g/L or mg/mL.

2. UV-Vis Spectrophotometry Method

This method is suitable if the compound has a chromophore that absorbs in the UV-Vis range and is particularly useful for lower solubilities.

Materials:

- **4-((6-(Acryloyloxy)hexyl)oxy)benzoic acid**
- Selected organic solvent (UV-grade)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Thermostatic shaker or water bath
- Syringe filters

Procedure:

- Prepare a Calibration Curve:
 - Prepare a stock solution of known concentration by dissolving a precisely weighed amount of **4-((6-(Acryloyloxy)hexyl)oxy)benzoic acid** in the chosen solvent.
 - Create a series of standard solutions of decreasing concentration by serial dilution of the stock solution.
 - Measure the absorbance of each standard at the wavelength of maximum absorbance (λ_{max}).
 - Plot a graph of absorbance versus concentration to create a calibration curve.
- Prepare a Saturated Solution:

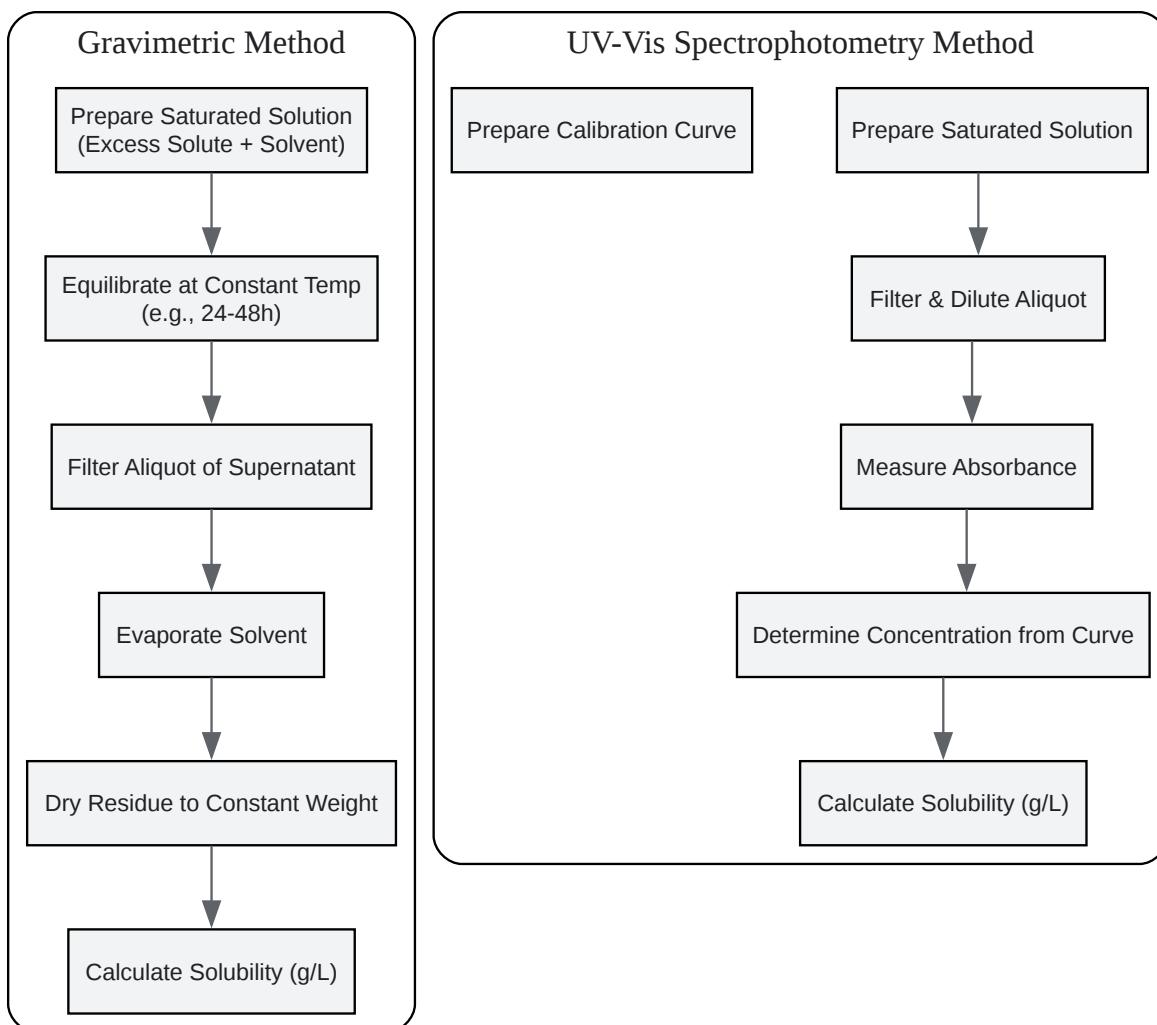
- Follow steps 1 and 2 from the Gravimetric Method to prepare a saturated solution at a constant temperature.
- Measure Sample Absorbance:
 - Withdraw a sample of the supernatant through a syringe filter.
 - Dilute the saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculate Solubility:
 - Use the calibration curve to determine the concentration of the diluted solution.
 - Multiply this concentration by the dilution factor to find the concentration of the saturated solution, which represents the solubility.

Workflow Diagrams



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Caption: Synthesis workflow for **4-((6-(Acryloyloxy)hexyl)oxy)benzoic acid**.

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Caption: Experimental workflows for solubility determination.

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References

- 1. researchgate.net [researchgate.net]
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